

Technical Guide: Chemical Structure & Synthesis of N-(4-hydroxyphenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-methoxybenzamide

CAS No.: 23600-48-8

Cat. No.: B11994725

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Executive Summary

N-(4-hydroxyphenyl)-4-methoxybenzamide (CAS: 23600-48-8) is a bis-aryl amide composed of a 4-aminophenol moiety acylated by a 4-methoxybenzoyl group. Structurally, it represents a lipophilic analogue of Paracetamol (Acetaminophen), where the acetyl group is replaced by a p-anisoyl group.

This modification significantly alters the physicochemical profile, increasing lipophilicity (LogP) and potentially modulating metabolic stability—specifically regarding the formation of the hepatotoxic metabolite NAPQI. In drug development, this scaffold is investigated for:

- Analgesic/Anti-inflammatory activity: Targeting COX enzymes or FAAH (Fatty Acid Amide Hydrolase) pathways.^[1]
- Tyrosinase Inhibition: The phenol moiety mimics tyrosine, allowing competitive inhibition of melanogenesis enzymes.

Chemical Identity & Structural Analysis[2][3]

Nomenclature & Identifiers

Property	Detail
IUPAC Name	N-(4-hydroxyphenyl)-4-methoxybenzamide
Common Synonyms	4'-Hydroxy-4-methoxybenzanilide; p-Anisyl-4-aminophenol
CAS Registry	23600-48-8
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
SMILES	<chem>COc1ccc(cc1)C(=O)Nc2ccc(O)cc2</chem>

Physicochemical Profiling

Understanding the physical properties is critical for formulation and assay design.

Property	Value (Approx.)	Significance
cLogP	2.6 – 2.9	Significantly more lipophilic than Paracetamol (LogP ~0.46), suggesting higher blood-brain barrier (BBB) permeability.
pKa (Phenol)	~9.5 - 10.0	The phenol remains protonated at physiological pH (7.4).
H-Bond Donors	2 (NH, OH)	Critical for receptor binding (e.g., COX active site).
H-Bond Acceptors	3 (C=O, OMe, OH)	Facilitates solubility in polar organic solvents.
Solubility	Low in water; High in DMSO, Methanol	Requires co-solvents (e.g., PEG400) for in vivo administration.

Synthetic Protocol

Objective: Synthesize **N-(4-hydroxyphenyl)-4-methoxybenzamide** with >98% purity. Method: Nucleophilic Acyl Substitution (Schotten-Baumann conditions modified for anhydrous workup).

Reaction Logic

Direct acylation of 4-aminophenol requires selectivity. The amino group (-NH₂) is more nucleophilic than the phenolic hydroxyl (-OH), but O-acylation is a competing side reaction.

- Strategy: Use a weak base (Pyridine) in an aprotic solvent (DCM or THF). Pyridine scavenges the HCl byproduct and acts as a nucleophilic catalyst, while the solvent prevents ionization of the phenol, minimizing ester formation.

Step-by-Step Methodology

Reagents:

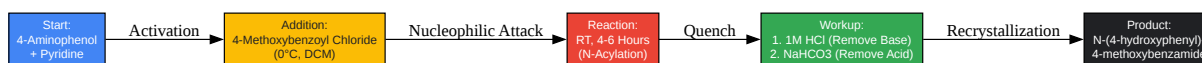
- 4-Aminophenol (1.0 eq): Recrystallized to remove oxidized impurities (dark color).
- 4-Methoxybenzoyl chloride (1.1 eq): Freshly distilled or high-purity commercial grade.
- Pyridine (2.0 eq): Acid scavenger.
- DCM (Dichloromethane): Anhydrous solvent.

Protocol:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 4-aminophenol (1.09 g, 10 mmol) in anhydrous DCM (50 mL). Add Pyridine (1.6 mL, 20 mmol).
 - Note: The solution may be a suspension initially; 4-aminophenol has limited solubility in DCM but will dissolve as it reacts.
- Addition: Cool the mixture to 0°C in an ice bath. Dropwise add a solution of 4-methoxybenzoyl chloride (1.87 g, 11 mmol) in DCM (10 mL) over 15 minutes.
 - Causality: Cooling controls the exotherm and suppresses the kinetic rate of O-acylation (esterification), ensuring N-acylation (amidation) dominates.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Mobile phase: 50% Ethyl Acetate/Hexane).
- Workup:
 - Dilute with DCM (50 mL).
 - Wash with 1M HCl (2 x 30 mL) to remove excess pyridine and unreacted amine.
 - Wash with Saturated NaHCO₃ (2 x 30 mL) to hydrolyze and remove excess acid chloride.
 - Wash with Brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize the crude solid from Ethanol/Water (9:1).

- Expected Yield: 75–85%.
- Appearance: White to off-white crystalline solid.

Synthesis Workflow Diagram



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Figure 1: Synthetic workflow for the selective N-acylation of 4-aminophenol.

Spectroscopic Characterization

To validate the structure, the following spectral data must be confirmed.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: DMSO- d_6 (Required for solubility and observation of labile protons).

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.95	Singlet (br)	1H	Amide -NH	Deshielded by carbonyl anisotropy; confirms amide formation.
9.20	Singlet (br)	1H	Phenol -OH	Disappears with D ₂ O shake; confirms free phenol (no ester).
7.95	Doublet (J=8.8 Hz)	2H	Benzoyl H-2,6	Ortho to carbonyl; electron-deficient ring.
7.52	Doublet (J=8.8 Hz)	2H	Phenol H-2,6	Ortho to Nitrogen; electron-rich ring.
7.04	Doublet (J=8.8 Hz)	2H	Benzoyl H-3,5	Ortho to Methoxy group.
6.73	Doublet (J=8.8 Hz)	2H	Phenol H-3,5	Ortho to Hydroxyl; shielded by oxygen donation.
3.84	Singlet	3H	-OCH ₃	Characteristic methoxy peak.

Mass Spectrometry (ESI-MS)

- Ionization Mode: Positive (ESI+)
- Molecular Ion [M+H]⁺: Calculated: 244.10; Observed: 244.1 m/z.

- Fragmentation: Major fragment at 135 m/z (4-methoxybenzoyl cation, $[\text{MeO-Ph-CO}]^+$), confirming the acyl headgroup.

Biological & Pharmacological Context[1][7][8][9]

Paracetamol Analogue Mechanism

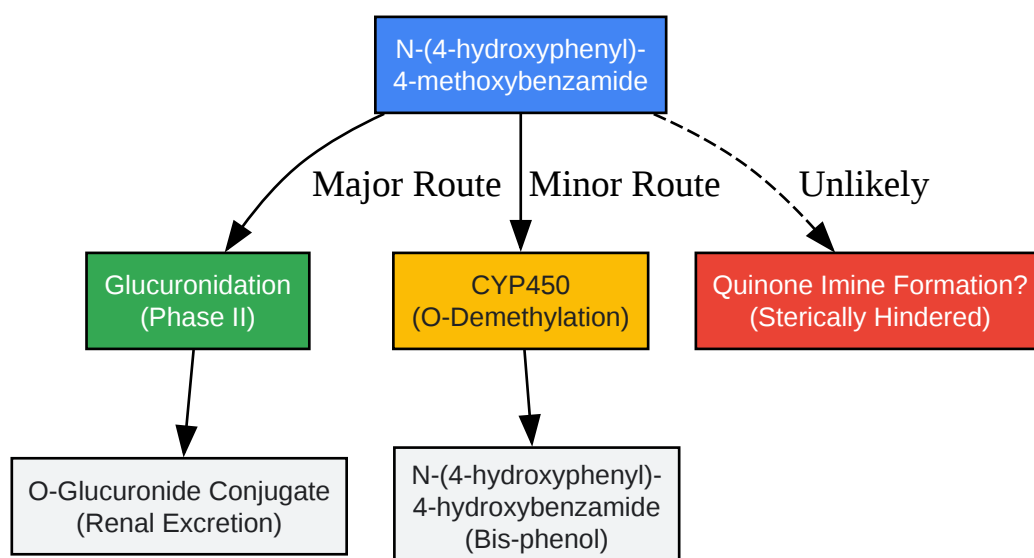
Unlike Paracetamol, which is prone to forming the toxic metabolite NAPQI (N-acetyl-p-benzoquinone imine) via CYP2E1 oxidation, the 4-methoxybenzoyl tail of this molecule provides steric bulk and electronic stabilization.

- Hypothesis: The bulky anisoyl group hinders the formation of a quinone-imine intermediate, potentially reducing hepatotoxicity while maintaining COX-2 or TRPV1 modulation activity.
- Metabolism: Primary clearance is likely via O-glucuronidation of the phenol or O-demethylation of the methoxy group (to a bis-phenol analogue).

Tyrosinase Inhibition

The 4-hydroxyphenyl motif is a pharmacophore for tyrosinase inhibition (melanoma and hyperpigmentation research). This molecule acts as a substrate analogue for Tyrosine, competitively binding to the copper active site of the enzyme.

Metabolic Pathway Diagram



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Figure 2: Predicted metabolic fate. Steric bulk of the anisoyl group likely reduces toxic quinone formation compared to Paracetamol.

References

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Sources

- [1. Adamantyl Analogues of Paracetamol as Potent Analgesic Drugs via Inhibition of TRPA1 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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